

Essential Safety and Operational Guidance for Handling A-887826

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **A-887826**, a potent and selective Na(v)1.8 sodium channel blocker. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Physicochemical and Storage Data

Proper storage and handling of **A-887826** are critical to maintain its stability and efficacy. The following tables summarize its key physicochemical properties and recommended storage conditions.

Table 1: Physicochemical Properties of A-887826

Property	Value	
Molecular Weight	480.99 g/mol [1][2]	
Formula	C26H29CIN4O3[1]	
Appearance	Solid[1]	
Purity	≥97% (HPLC)	
CAS Number	1266212-81-0[1][2]	

Table 2: Solubility of A-887826



Solvent	Solubility
DMSO	10 mM[1], Soluble to 50 mM

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 Months[1]
4°C	6 Months[1]	
In Solvent	-80°C	6 Months[1][3]
-20°C	1 Month[3], 6 Months[1]	

Personal Protective Equipment (PPE)

Due to the potent pharmacological activity of **A-887826** and the absence of a publicly available, comprehensive Safety Data Sheet (SDS), a cautious approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A laboratory coat.
- Respiratory Protection: For operations that may generate dust or aerosols, a properly fitted respirator is recommended.

Experimental Protocols: Stock Solution Preparation

A common procedure in experimental use of **A-887826** is the preparation of a stock solution, typically in DMSO.[4]

Objective: To prepare a 10 mM stock solution of A-887826 in DMSO.

Materials:



- A-887826 solid powder
- Anhydrous DMSO
- Vortex mixer
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials

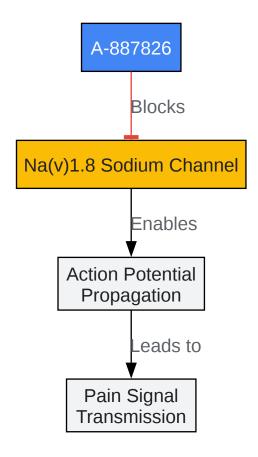
Procedure:

- Calculate the required mass of A-887826:
 - For 1 mL of a 10 mM stock solution, the required mass is: 10 mmol/L * 1 L/1000 mL * 480.99 g/mol * 1 mol/1000 mmol * 1000 mg/g = 4.81 mg
- Weigh the A-887826:
 - Carefully weigh out 4.81 mg of **A-887826** powder in a suitable container.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the container with the A-887826 powder.
- Ensure complete dissolution:
 - Vortex the solution until the A-887826 is completely dissolved. Gentle warming may be applied if necessary.
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C as per the recommended storage guidelines.[3]

Signaling Pathway and Experimental Workflow



Mechanism of Action: **A-887826** is a potent and voltage-dependent blocker of the Na(v)1.8 sodium channel.[1][2][3][5] These channels are crucial for the generation and propagation of action potentials, particularly in nociceptive neurons.[2] By blocking these channels, **A-887826** can attenuate pain signals.[3][5]



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Caption: Mechanism of action of A-887826 as a Na(v)1.8 channel blocker.

The following diagram outlines the standard operational workflow for handling **A-887826** in a research setting, from initial receipt to final disposal.





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Caption: Standard operational workflow for handling **A-887826**.

Disposal Plan

All waste materials contaminated with **A-887826**, including empty containers, used gloves, and disposable labware, should be considered chemical waste. Disposal must be carried out in accordance with all applicable federal, state, and local regulations, as well as institutional guidelines for chemical waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for specific procedures.

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